

Safety data sheet (SDS) and hazard classification for Dobutamine-d4 HCl

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Compound of Interest

Compound Name: *rac Dobutamine-d4 Hydrochloride*

Cat. No.: *B12431793*

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Technical Safety & Handling Guide: Dobutamine-d4 Hydrochloride

Executive Summary

Dobutamine-d4 Hydrochloride is a stable isotope-labeled isotopologue of the sympathomimetic drug Dobutamine. It serves as a critical Internal Standard (IS) in bioanalytical assays (LC-MS/MS) for the precise quantification of Dobutamine in biological matrices. While chemically similar to its non-deuterated parent, the high cost, specific isotopic purity requirements, and potent biological activity necessitate a specialized approach to handling, storage, and hazard mitigation.

This guide synthesizes Safety Data Sheet (SDS) parameters with practical laboratory workflows, designed for researchers requiring high-fidelity data in DMPK (Drug Metabolism and Pharmacokinetics) and clinical toxicology.

Part 1: Chemical Identity & Physical Properties[1][2]

Understanding the physicochemical distinctions between the labeled and unlabeled compound is the first step in accurate analytical method development.

Table 1: Substance Identification

Parameter	Details
Chemical Name	Dobutamine-d4 Hydrochloride
Synonyms	4-[2-[[3-(4-hydroxyphenyl)-1-methylpropyl]amino]ethyl-1,1,2,2-d4]-1,2-benzenediol HCl
CAS Number (d4)	1246815-74-6 (Salt form) / 1246911-74-9 (Free base)
CAS Number (Unlabeled)	49745-95-1 (HCl salt)
Molecular Formula	C ₁₈ H ₁₉ D ₄ NO ₃ ^{[1][2][3][4][5][6]} · HCl
Molecular Weight	341.87 g/mol (Salt) vs 337.85 g/mol (Unlabeled)
Isotopic Purity	Typically ≥ 98% atom D
Appearance	White to off-white solid
Solubility	Soluble in Methanol, DMSO, Water (sparingly)

Part 2: Hazard Classification (GHS)^{[6][7][8]}

Dobutamine-d4 HCl retains the potent pharmacological profile of the parent compound. It is a direct-acting inotropic agent. The primary hazards stem from its mechanism as a

-adrenergic agonist.

GHS Label Elements^{[2][6][7][8][9]}

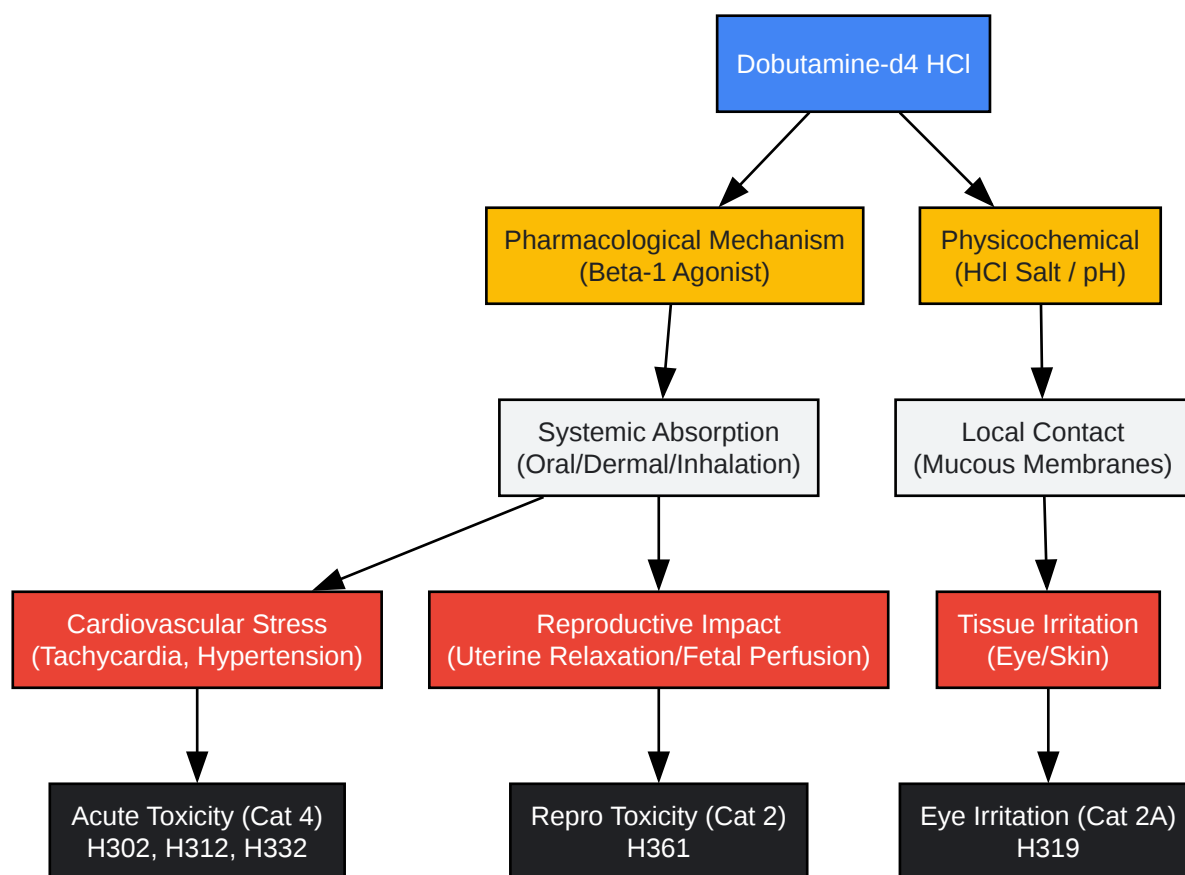
- Signal Word: WARNING
- Pictograms: Health Hazard (Silhouette), Exclamation Mark.

Table 2: Hazard Statements & Risk Assessment

Hazard Class	Category	H-Code	Hazard Statement	Mechanism/Risk
Acute Toxicity	Cat 4	H302+H312+H332	Harmful if swallowed, in contact with skin, or inhaled.[1][2][3][5]	Potent sympathomimetic activity; systemic absorption can cause hypertensive crisis.
Reproductive Toxicity	Cat 2	H361	Suspected of damaging fertility or the unborn child.[2][7][8][9]	Beta-agonists can interfere with uterine contractility and fetal blood flow.
Eye Irritation	Cat 2A	H319	Causes serious eye irritation.[6][8]	Acidic nature of the hydrochloride salt.

Visualization: Hazard Logic & Decision Tree

The following diagram illustrates the decision logic for classifying the hazards of Dobutamine-d4, linking chemical properties to biological outcomes.



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Figure 1: Hazard classification logic linking pharmacological mechanism and chemical properties to GHS categories.

Part 3: Specialized Handling & Stability Protocols

As a Senior Application Scientist, I emphasize that the integrity of your Internal Standard (IS) defines the accuracy of your quantitation. Deuterated standards are expensive and prone to specific degradation pathways.

Hygroscopicity Management

Dobutamine HCl is hygroscopic. Moisture absorption alters the effective molecular weight of the solid, leading to weighing errors during stock preparation.

- Protocol: Equilibrate the vial to room temperature before opening to prevent condensation. Weigh rapidly in a low-humidity environment or use a glove box if available.

Isotopic Stability & Exchange

- **Backbone Stability:** The deuterium atoms on the ethyl chain (1,1,2,2-d₄) are chemically stable and non-exchangeable under standard LC-MS conditions.
- **Exchangeable Protons:** The phenolic -OH and amine -NH protons will exchange with solvent protons (H/D exchange) instantly in protic solvents (MeOH, Water). This is normal and does not affect the mass shift of the backbone, but do not use D-exchange as a purity check unless using NMR in aprotic solvents (e.g., DMSO-d₆).

Storage & Reconstitution Workflow

To maximize shelf-life and minimize degradation (oxidation of the catechol moiety):

- **Solid Storage:** -20°C, desiccated, protected from light (amber vials).
- **Stock Solution (1 mg/mL):** Dissolve in Methanol containing 0.1% Formic Acid or Ascorbic Acid (antioxidant) to prevent catechol oxidation.
- **Working Solution:** Prepare fresh. Do not store dilute aqueous solutions (<10 µg/mL) for >24 hours, as adsorption to glass/plastic becomes significant.

Part 4: Analytical Application (LC-MS/MS)

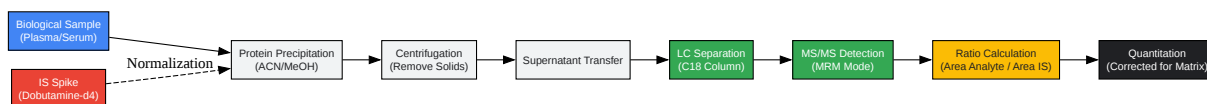
Dobutamine-d₄ is the "Gold Standard" for correcting matrix effects. In Electrospray Ionization (ESI), co-eluting matrix components can suppress or enhance ionization. Because Dobutamine-d₄ co-elutes with the analyte but is mass-resolved, it experiences the exact same suppression, mathematically canceling out the error.

Table 3: LC-MS/MS Method Parameters (Example)

Parameter	Setting	Rationale
Ionization	ESI Positive (+)	Secondary amine protonates readily.
Precursor Ion (Analyte)	m/z 302.2 [M+H] ⁺	Protonated molecule.
Precursor Ion (IS)	m/z 306.2 [M+H] ⁺	Mass shift of +4 Da (d4).
Retention Time	~2.5 min (Co-eluting)	Essential for compensating matrix effects.
Column Phase	C18 or Phenyl-Hexyl	Retains polar amines; Phenyl provides pi-pi selectivity.

Visualization: Analytical Workflow

This diagram details the self-validating workflow for using Dobutamine-d4 in plasma quantification.



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Figure 2: LC-MS/MS workflow demonstrating the integration of Dobutamine-d4 to correct for extraction efficiency and ionization suppression.

Part 5: Toxicological Profile & Mechanism

Safety protocols are grounded in the biological mechanism of the drug. Dobutamine is a direct-acting agent, meaning its toxicity is an extension of its therapeutic effect.

- Mechanism: Selective binding to
-adrenergic receptors in the myocardium.

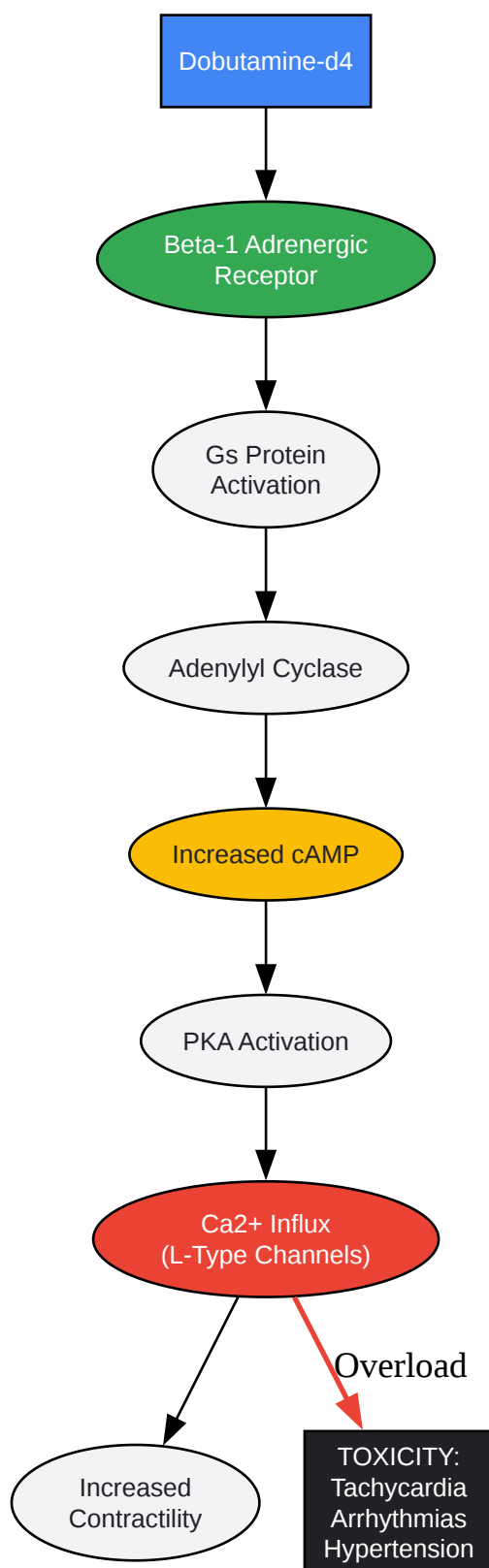
- Downstream Effect: Activation of Adenylyl Cyclase

Increased cAMP

Increased Calcium influx.

- Toxicity Manifestation: Excessive Calcium influx leads to arrhythmias, hypertension, and potential myocardial ischemia.

Visualization: Mechanism of Action & Toxicity



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Figure 3: Signaling pathway showing how Beta-1 agonism leads to both therapeutic effects and potential calcium-overload toxicity.

Part 6: Emergency Response

In the event of exposure to Dobutamine-d4 powder or concentrated stock:

- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen. Risk: Bronchospasm or rapid heart rate.
- Skin Contact: Wash with soap and copious water.[2][10] Remove contaminated clothing.[8][10] Risk: Systemic absorption is possible.
- Eye Contact: Rinse cautiously with water for 15 minutes.[10] Remove contact lenses.[6][7][8] Risk: Acidic irritation.
- Ingestion: Rinse mouth. Do NOT induce vomiting (risk of rapid hemodynamic shift). Call a Poison Center.[2][10]

References

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- Waters Corporation. (n.d.). The Use of Stable-Isotope-Labeled (SIL) Internal Standards to Compensate for Matrix Effects. Retrieved from [\[Link\]](#)[11]

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